

# columbin method validation ICH guidelines

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## Compound Focus: Columbin

CAS No.: 546-97-4

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## HPTLC Method for Quantifying Columbin

The identified study details a validated High-Performance Thin-Layer Chromatography (HPTLC) method for the simultaneous quantification of **columbin**, cordifolioside A, and 20- $\beta$ -hydroxyecdysone in *Tinospora cordifolia* extracts [1]. The validation was performed following ICH guidelines [2].

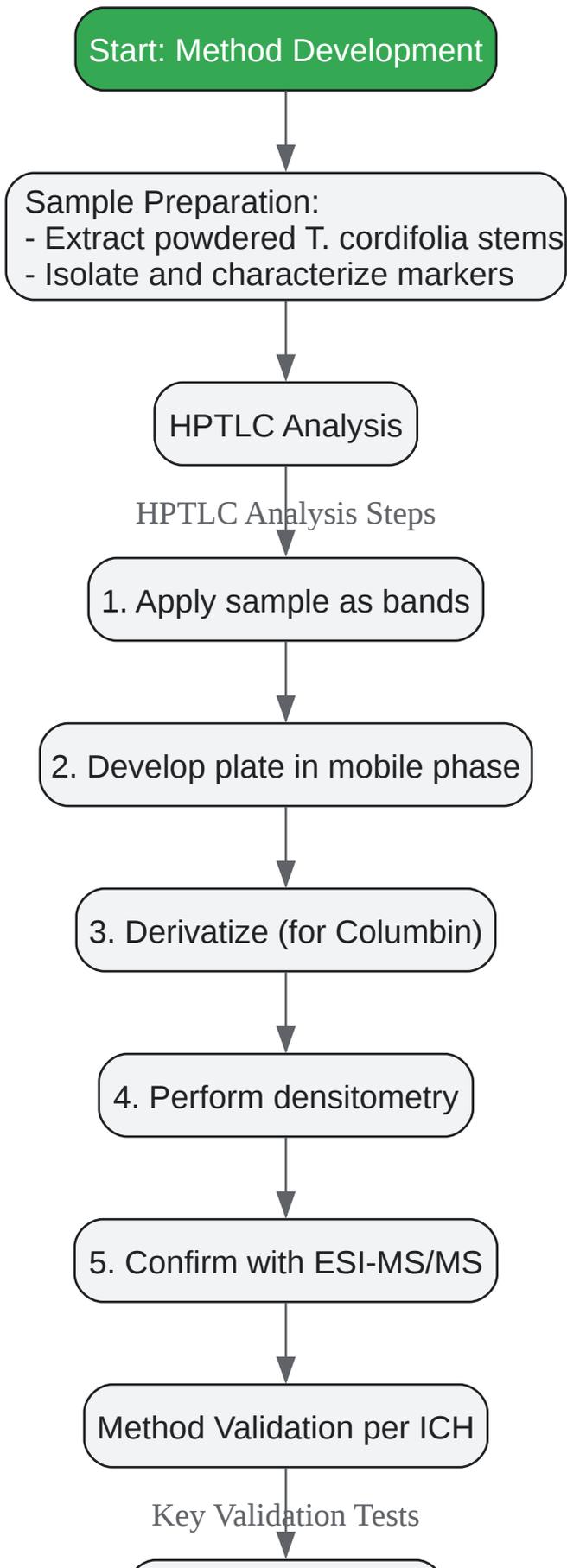
The table below summarizes the key experimental parameters and validation data for this HPTLC method:

Parameter	Description / Value
Analytical Technique	High-Performance Thin-Layer Chromatography (HPTLC) with densitometry [1].
Stationary Phase	HPTLC aluminum plates pre-coated with silica gel 60 F <sub>254</sub> [1].
Mobile Phase	Hexane–chloroform–methanol–formic acid [1].
RF Value of Columbin	0.86 [1].
Detection (Columbin)	600 nm after derivatization with anisaldehyde–sulfuric acid [1].
Linearity Range	675–1875 ng/band [1].
Precision (RSD)	< 2% [1].

Parameter	Description / Value
Accuracy (Recovery)	98.06–98.80% [1].
Limit of Detection (LOD)	53.86 ng/band [1].
Limit of Quantification (LOQ)	163.21 ng/band [1].
Identification	HPTLC-ESI-MS/MS confirmed columbin with $m/z = 359$ [M + H] <sup>+</sup> [1].

## Experimental Protocol Overview

The following diagram illustrates the general workflow of the HPTLC method development and validation process as described in the study:



Linearity and Range

Precision (Repeatability)

Accuracy (Recovery Study)

LOD/LOQ

Robustness

Specificity

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*Diagram of the HPTLC Method Workflow and Validation*

Here are further details on the experimental protocols:

- **Sample and Marker Preparation:** The dried and powdered stems of *T. cordifolia* were extracted. **Columbin** and the other marker compounds (cordifolioside A and 20- $\beta$ -hydroxyecdysone) were isolated in-house and characterized using UV, FTIR, HPLC-PDA, MS, and NMR to confirm their identity and purity before use [1].
- **Chromatographic Procedure:** Samples and standards were applied as bands on the HPTLC plate. The plate was then developed in a twin-trough glass chamber saturated with the mobile phase vapor. After development, the plate was dried. For **columbin**, derivatization with anisaldehyde-sulfuric acid reagent was required, followed by heating, before densitometric scanning at 600 nm [1].
- **Validation Methodology:** The method was validated per ICH guidelines [2]. Specific parameters assessed included:

- **Specificity:** Achieved by the clear separation of the three compounds, confirmed by HPTLC-ESI-MS/MS.
- **Linearity:** Established using a minimum of five concentration levels for each compound.
- **Accuracy:** Determined via recovery studies by spiking pre-analyzed samples with known amounts of standards.
- **Precision:** Evaluated as repeatability (intra-day precision) and expressed as Relative Standard Deviation (RSD).
- **Robustness:** Assessed by deliberately introducing small changes in parameters like mobile phase composition or development distance [1].

## Research Context and Further Steps

- **Research Context:** This HPTLC method was developed to standardize *Tinospora cordifolia* extracts. The study emphasizes the importance of marker-based standardization to ensure the quality, safety, and efficacy of botanical drugs, with **columbin** being one of several key bioactive compounds targeted [1].
- **Finding Comparative Data:** The search results did not contain a direct comparison of different analytical methods for validating **columbin**. To find such comparisons, I suggest:
  - Using specialized scientific databases like SciFinder, Reaxys, or Google Scholar with specific search terms such as "HPLC vs. UPLC **columbin** validation," "comparative validation **columbin** quantification," or "columnin ICH guideline method comparison."
  - Reviewing the reference lists of existing articles on **columbin** analysis to locate earlier comparative method studies.
  - Consulting official pharmacopoeias (like USP, EP, or IP) to see if monographs for *Tinospora cordifolia* or **columbin** specify a particular analytical method.

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## References

1. A validated HPTLC method for quantification of cordifolioside... [pmc.ncbi.nlm.nih.gov]

2. Q2(R2) ICH of analytical procedures - Scientific Validation guideline [ema.europa.eu]

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